

# Synthesis of AP24600 for Research Applications: A Detailed Protocol

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## Compound of Interest

Compound Name: AP24600

Cat. No.: B605527

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For research, scientific, and drug development professionals, this document provides comprehensive application notes and detailed protocols for the chemical synthesis of **AP24600**, a key intermediate in the synthesis of the multi-targeted tyrosine kinase inhibitor, Ponatinib.

**AP24600**, chemically known as 3-(imidazo[1,2-b]pyridazin-3-ylethynyl)-4-methylbenzoic acid, serves as a critical building block for the development of potent kinase inhibitors. While it is characterized as an inactive metabolite of Ponatinib, its availability through chemical synthesis is essential for further research and the development of new analogues.<sup>[1]</sup> This protocol outlines a reliable synthetic route, focusing on the widely utilized Sonogashira cross-coupling reaction.

## Chemical Properties and Data

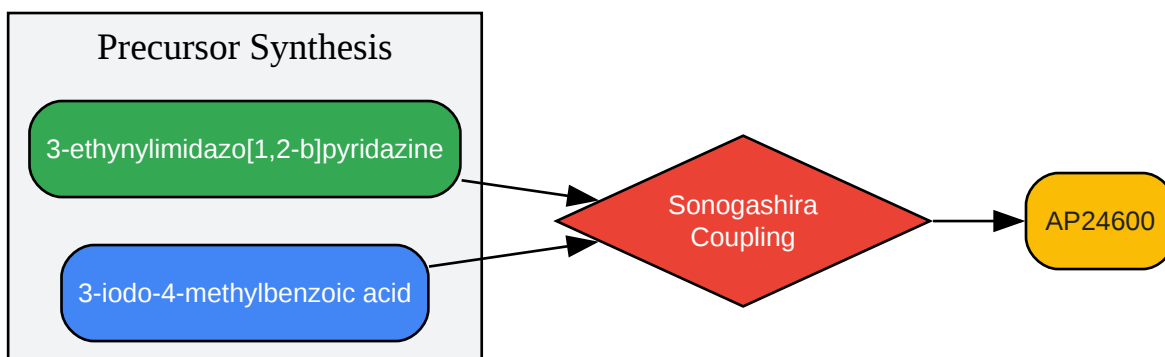
A summary of the key chemical identifiers and properties of the compounds involved in the synthesis of **AP24600** is provided below for easy reference.

Compound Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
AP24600	3-(imidazo[1,2-b]pyridazin-3-ylethynyl)-4-methylbenzoic acid	1300690-48-5	C <sub>16</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub>	277.28
Precursor 1	3-iodo-4-methylbenzoic acid	82998-57-0	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	262.04
Precursor 2	3-ethynylimidazo[1,2-b]pyridazine	943320-61-4	C <sub>8</sub> H <sub>5</sub> N <sub>3</sub>	143.15

## Synthetic Pathway Overview

The synthesis of **AP24600** is achieved through a palladium-catalyzed Sonogashira cross-coupling reaction between two key precursors: 3-iodo-4-methylbenzoic acid and 3-ethynylimidazo[1,2-b]pyridazine. The general workflow for this synthesis is depicted in the following diagram.





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## References

- 1. 3-(2-(Imidazo[1,2-b]pyridazin-3-yl)ethynyl)-4-methylbenzoic acid [benchchem.com]
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